

Application Notes and Protocols: MRT67307 Dihydrochloride

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Compound of Interest		
Compound Name:	MRT67307 dihydrochloride	
Cat. No.:	B1150241	Get Quote

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Abstract

MRT67307 dihydrochloride is a potent and selective kinase inhibitor with significant applications in immunological and cancer research. It primarily functions as a dual inhibitor of IkB kinase ϵ (IKK ϵ) and TANK-binding kinase 1 (TBK1), key regulators of the interferon signaling pathway.[1][2] Additionally, MRT67307 inhibits Salt-Inducible Kinases (SIKs) and Unc-51 Like Autophagy Activating Kinases (ULK1 and ULK2), thereby modulating inflammatory responses and autophagy.[3][4][5] This document provides detailed protocols for the preparation of MRT67307 dihydrochloride stock solutions for use in in vitro studies, along with a summary of its physicochemical properties and a diagram of its primary signaling pathway.

Physicochemical Properties

MRT67307 is supplied as a dihydrochloride salt, and it is crucial to use the batch-specific molecular weight provided on the certificate of analysis for precise molar concentration calculations.[4] The compound is a white to light brown powder.

Table 1: Physicochemical Data for MRT67307 Dihydrochloride



Property	Value	Source(s)
Molecular Formula	C26H36N6O2 · 2HCl	[4]
Molecular Weight	537.52 g/mol	[4]
CAS Number	1781882-89-0	[1]
Purity	≥95% to ≥98% (method dependent)	[3][6]
Storage (Solid)	-20°C for up to 4 years	[1][3]

Solubility

Successful preparation of a stock solution requires careful attention to the solubility of MRT67307 dihydrochloride. While soluble in organic solvents, its aqueous solubility can be limited. For cell-based assays, it is standard practice to prepare a high-concentration primary stock in dimethyl sulfoxide (DMSO) and then dilute it in an appropriate aqueous buffer or cell culture medium for the final working concentration. It is recommended to use fresh, anhydrous DMSO as the solvent is hygroscopic and absorbed moisture can reduce the solubility of the compound.[1][7]

Table 2: Solubility of MRT67307 Dihydrochloride

Solvent	Maximum Concentration	Source(s)
DMSO	100 mM (or ~53.75 mg/mL)	[4]
Water	20 mM (or ~10.75 mg/mL)	[4]
Ethanol	92 mg/mL (Note: conflicting data exists)	[1][7]
DMF	5 mg/mL	[3]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

Methodological & Application





This protocol describes the preparation of a 10 mM stock solution of **MRT67307** dihydrochloride in DMSO.

Materials:

- MRT67307 dihydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Pipettors and sterile, filtered pipette tips
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of MRT67307 dihydrochloride to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the powder.
- Weighing the Compound: Tare a sterile vial on a calibrated analytical balance. Carefully
 weigh the desired amount of MRT67307 dihydrochloride powder into the vial. For example,
 to prepare 1 mL of a 10 mM stock solution, weigh out 5.38 mg of the compound (using a
 molecular weight of 537.52 g/mol).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the MRT67307 dihydrochloride powder. For the example above, add 1 mL of DMSO.
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution.[5] Visually inspect the solution to ensure it is clear and free of particulates.

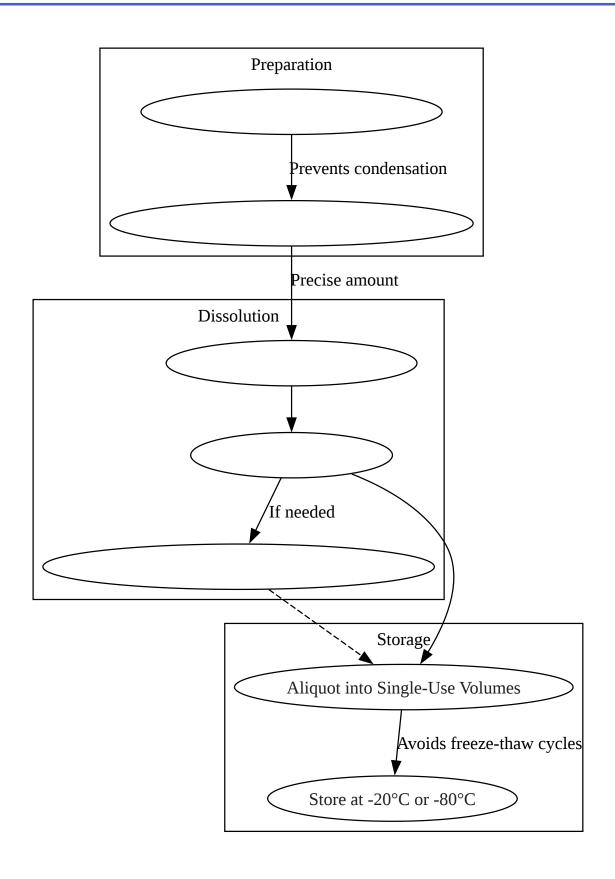






- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1][8]
- Storage of Stock Solution: Store the aliquoted stock solutions at -20°C or -80°C. Under these conditions, the stock solution is stable for at least one month at -20°C and up to one year at -80°C.[1][7][8]





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Caption: MRT67307 inhibits multiple kinase families to modulate cellular pathways.



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